

Technical Guide to tert-Butyl 7-Hydroxyheptanoate for Research Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Tert-butyl 7-hydroxyheptanoate
CAS No.:	86013-78-7
Cat. No.:	B1465209

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the material safety data, handling protocols, and relevant chemical properties of **tert-butyl 7-hydroxyheptanoate**. The information is intended to support its safe and effective use in research and development, particularly in its role as a versatile linker molecule in the synthesis of complex chemical entities such as Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs).

Chemical Identity and Properties

Tert-butyl 7-hydroxyheptanoate is an aliphatic linker molecule characterized by a hydroxyl group and a tert-butyl ester. This bifunctional nature allows for sequential or orthogonal chemical modifications. The terminal hydroxyl group serves as a handle for derivatization or conjugation, while the tert-butyl ester protects the carboxylic acid, which can be deprotected under acidic conditions for subsequent reactions.[1]

Table 1: Physical and Chemical Properties of **tert-Butyl 7-Hydroxyheptanoate**

Property	Value	Source
Chemical Formula	C ₁₁ H ₂₂ O ₃	BroadPharm, Sigma-Aldrich[2]
Molecular Weight	202.29 g/mol	Sigma-Aldrich
CAS Number	86013-78-7	BroadPharm, Sigma-Aldrich[2]
Physical Form	Liquid	Sigma-Aldrich
Boiling Point	Data not available	BLD Pharm[3]
Melting Point	Not applicable	Sigma-Aldrich
Density	Data not available	
Solubility	Data not available	
Purity	Typically ≥95%	Sigma-Aldrich

Safety and Hazard Information

Tert-butyl 7-hydroxyheptanoate is classified as a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system. All handling should be conducted in a well-ventilated area, preferably a chemical fume hood, with appropriate personal protective equipment.

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Source
Hazard Pictogram	GHS07 (Exclamation Mark)	Sigma-Aldrich	
Signal Word	Warning	Sigma-Aldrich	
Hazard Statements	H315	Causes skin irritation.	Sigma-Aldrich
H319	Causes serious eye irritation.	Sigma-Aldrich	
H335	May cause respiratory irritation.	Sigma-Aldrich	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	BLD Pharm[3]
P264	Wash skin thoroughly after handling.	BLD Pharm[3]	
P280	Wear protective gloves/eye protection/face protection.	BLD Pharm[3]	
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	BLD Pharm[3]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	BLD Pharm[3]	
P337+P313	If eye irritation persists: Get medical advice/attention.	BLD Pharm[3]	

Table 3: Toxicological Data

Test	Result
Acute Oral Toxicity (LD50)	Data not available
Acute Dermal Toxicity (LD50)	Data not available
Acute Inhalation Toxicity (LC50)	Data not available

Note: Specific toxicological data such as LD50 and LC50 values are not readily available in published literature or safety data sheets. Standard precautions for handling irritant chemicals should be strictly followed.

Handling, Storage, and Disposal

Proper handling and storage are crucial to maintain the integrity of **tert-butyl 7-hydroxyheptanoate** and to ensure the safety of laboratory personnel.

Table 4: Handling and Storage Recommendations

Parameter	Recommendation	Source
Storage Temperature	Recommended: 2-8°C or -20°C for long-term storage.	Sigma-Aldrich, BroadPharm[1]
Storage Conditions	Store in a tightly sealed container in a dry, well-ventilated place.	BLD Pharm[3]
Incompatible Materials	Strong oxidizing agents.	
Disposal	Dispose of contents/container in accordance with local, regional, national, and international regulations.	BLD Pharm[3]

Experimental Protocols and Applications

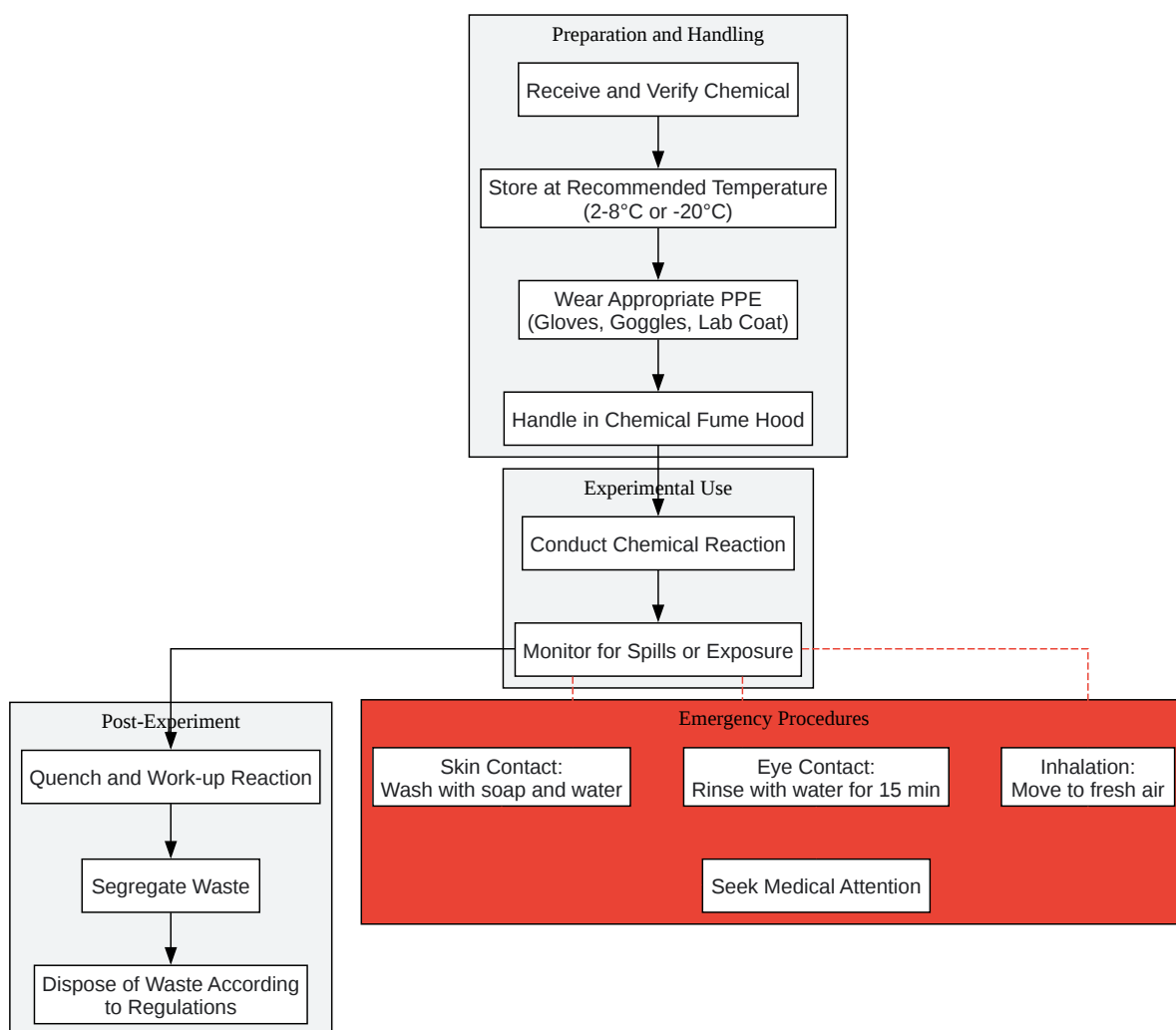
Tert-butyl 7-hydroxyheptanoate is primarily used as a linker in organic synthesis. The following is a generalized experimental protocol for its use.

General Protocol for Amide Coupling using the Carboxylic Acid Moiety (Post-Deprotection)

- Deprotection of the tert-Butyl Ester:
 - Dissolve **tert-butyl 7-hydroxyheptanoate** in a suitable solvent (e.g., dichloromethane).
 - Add an excess of a strong acid, such as trifluoroacetic acid (TFA), and stir at room temperature.
 - Monitor the reaction by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
 - Upon completion, remove the solvent and excess acid under reduced pressure to yield 7-hydroxyheptanoic acid.
- Amide Bond Formation:
 - Dissolve the resulting 7-hydroxyheptanoic acid in an appropriate aprotic solvent (e.g., dimethylformamide or dichloromethane).
 - Add an amine, a coupling agent (e.g., HATU, HBTU), and a non-nucleophilic base (e.g., diisopropylethylamine).
 - Stir the reaction mixture at room temperature until completion.
 - Work up the reaction by washing with aqueous solutions to remove byproducts and purify the desired amide product, typically by column chromatography.

Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **tert-butyl 7-hydroxyheptanoate**, from receipt to disposal.



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Caption: Workflow for Safe Handling and Emergency Response for **tert-Butyl 7-Hydroxyheptanoate**.

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References

- 1. [tert-butyl 7-hydroxyheptanoate, 86013-78-7 | BroadPharm \[broadpharm.com\]](#)
- 2. [chemscene.com \[chemscene.com\]](#)
- 3. [86013-78-7|tert-Butyl 7-hydroxyheptanoate|BLD Pharm \[bldpharm.com\]](#)
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